

Health and safety handling precautions for 4-Bromobiphenyl

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Compound of Interest

Compound Name: 4-Bromobiphenyl

Cat. No.: B057062

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An In-depth Technical Guide to the Health and Safety Handling of **4-Bromobiphenyl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **4-Bromobiphenyl** (CAS No. 92-66-0), a compound used in chemical synthesis and with applications in the production of liquid crystals.^[1] Adherence to strict safety protocols is essential when working with this substance due to its potential health and environmental hazards.

Chemical and Physical Properties

4-Bromobiphenyl is a white to off-white crystalline solid.^{[1][2]} It is insoluble in water but soluble in organic solvents such as ethanol, ether, and acetone.^{[1][3]}

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ Br	[2][4]
Molecular Weight	233.10 g/mol	[4]
Melting Point	89 - 92 °C	[2]
Boiling Point	310 °C	[2]
Flash Point	143 °C	[2]
Appearance	Colorless to off-white crystals or solid	[2][4]
Water Solubility	Insoluble	[3][4]

Hazard Identification and GHS Classification

4-Bromobiphenyl is classified as a hazardous substance.[2] The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2] [4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][4]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life[4]

Signal Word: Danger[2][4]

Hazard Pictograms:

- Corrosion
- Irritant
- Environmental Hazard

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **4-Bromobiphenyl** to minimize exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards. A face shield should be worn if there is a risk of splashing or dust generation.	To protect against serious eye damage. [2] [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes.	To prevent skin irritation. [2] [5]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if ventilation is insufficient or when handling large quantities that may generate dust. [6]	To prevent respiratory tract irritation. [2] [4]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety.

- Handling: Use in a well-ventilated area, preferably a chemical fume hood.[5][7] Avoid generating dust.[7] Do not eat, drink, or smoke in the handling area.[2] Wash hands thoroughly after handling.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][7] Keep away from incompatible materials such as strong oxidizing agents.[3][7] Protect from light and store in a refrigerator.[4]

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. [2][7] Remove contact lenses, if present.[4] Seek immediate medical attention.[2][7]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[2][7] Get medical attention if irritation develops or persists.[2]
Inhalation	Remove to fresh air.[2][7] If not breathing, give artificial respiration.[2][7] If breathing is difficult, give oxygen.[2][7] Get medical attention.[2][7]
Ingestion	Do NOT induce vomiting.[4] If the person is conscious, give 1-2 glasses of water to dilute the chemical.[4] Never give anything by mouth to an unconscious person.[7] Call a poison control center or doctor immediately for treatment advice.[4]

Accidental Release and Firefighting Measures

Accidental Release:

In the event of a spill, follow these procedures:

- Evacuate: Isolate the spill area for at least 25 meters (75 feet) for solids.[4]
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, dampen the solid spill material with ethanol and transfer it to a suitable container for disposal.[4][8] Use absorbent paper dampened with ethanol to clean up any remaining material.[4][8]
- Decontamination: Wash all contaminated surfaces with ethanol followed by a soap and water solution.[4][8]

Firefighting:

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), or Halon extinguisher.[2][4] Water spray can also be used.[2]
- Specific Hazards: This chemical is combustible.[4] Fire may produce irritating, corrosive, and/or toxic gases, including carbon monoxide, carbon dioxide, and hydrogen halides.[4][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Experimental Protocols

The following are representative methodologies for key toxicological experiments. These are based on established guidelines and should be adapted as necessary for specific laboratory conditions.

7.1. Acute Oral Toxicity (LD₅₀)

This protocol is based on the principles of the OECD 423 guideline.

- Animals: Healthy, young adult rats (e.g., Sprague-Dawley), nulliparous and non-pregnant females.

- Housing: House animals individually with controlled temperature, humidity, and a 12-hour light/dark cycle. Provide standard laboratory diet and water ad libitum.
- Procedure: a. Fast animals overnight prior to dosing. b. Administer **4-Bromobiphenyl** orally by gavage. A starting dose of 300 mg/kg is often used for substances with expected moderate toxicity. c. Observe animals closely for the first few hours post-dosing and then daily for 14 days for signs of toxicity and mortality. d. Record body weights at the start and end of the observation period. e. Perform a gross necropsy on all animals at the end of the study.

7.2. Dermal Irritation

This protocol is based on the principles of the OECD 404 guideline.

- Animals: Healthy, young adult albino rabbits.
- Procedure: a. About 24 hours before the test, clip the fur from a small area (approximately 6 cm²) on the back of the animal. b. Apply 0.5 g of **4-Bromobiphenyl** (moistened with a small amount of water to form a paste) to the test site. c. Cover the application site with a gauze patch and semi-occlusive dressing. d. After a 4-hour exposure period, remove the dressing and wash the test site to remove any residual substance. e. Observe and score for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

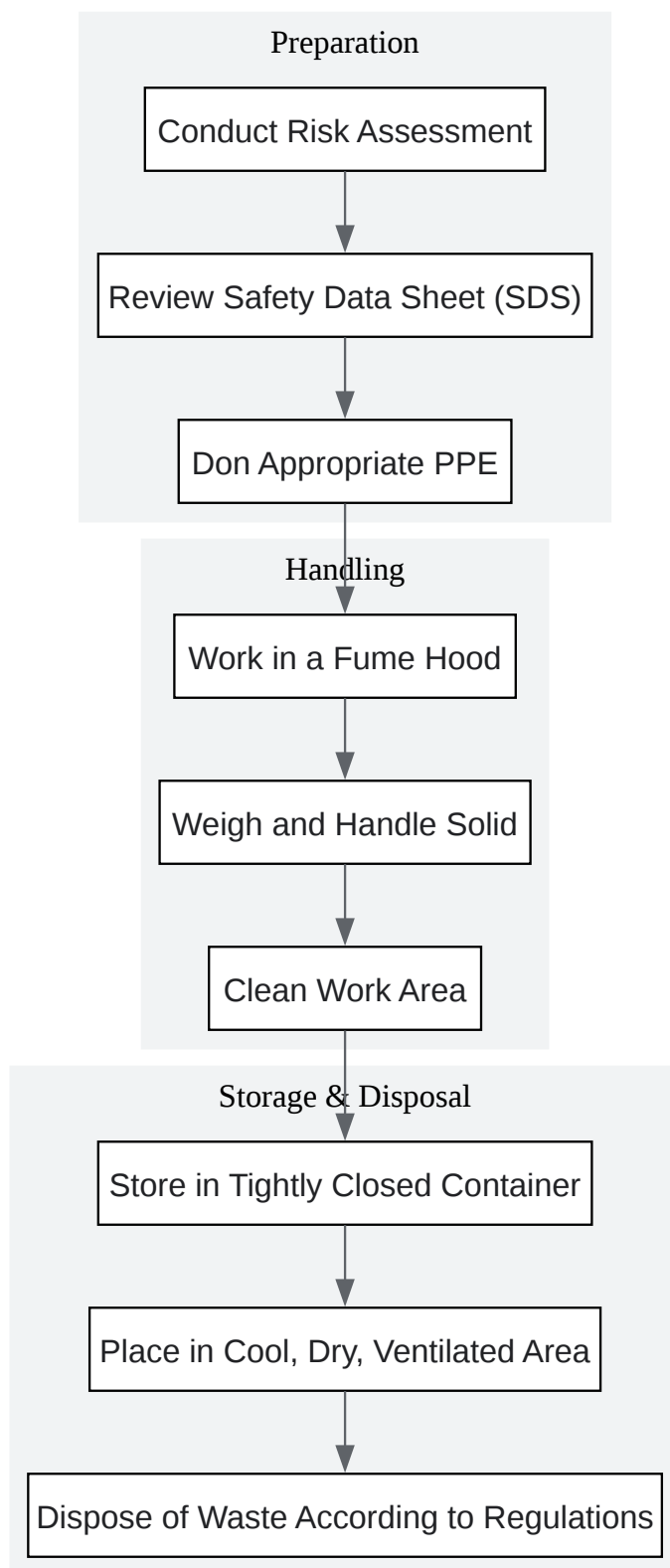
7.3. Eye Irritation

This protocol is based on the principles of the OECD 405 guideline.

- Animals: Healthy, young adult albino rabbits.
- Procedure: a. Apply 0.1 g of the solid **4-Bromobiphenyl** into the conjunctival sac of one eye of the rabbit. The other eye serves as a control. b. Hold the eyelids together for about one second to prevent loss of the material. c. Do not wash the eye for 24 hours following instillation. d. Examine and score the cornea, iris, and conjunctivae for lesions at 1, 24, 48, and 72 hours after application.

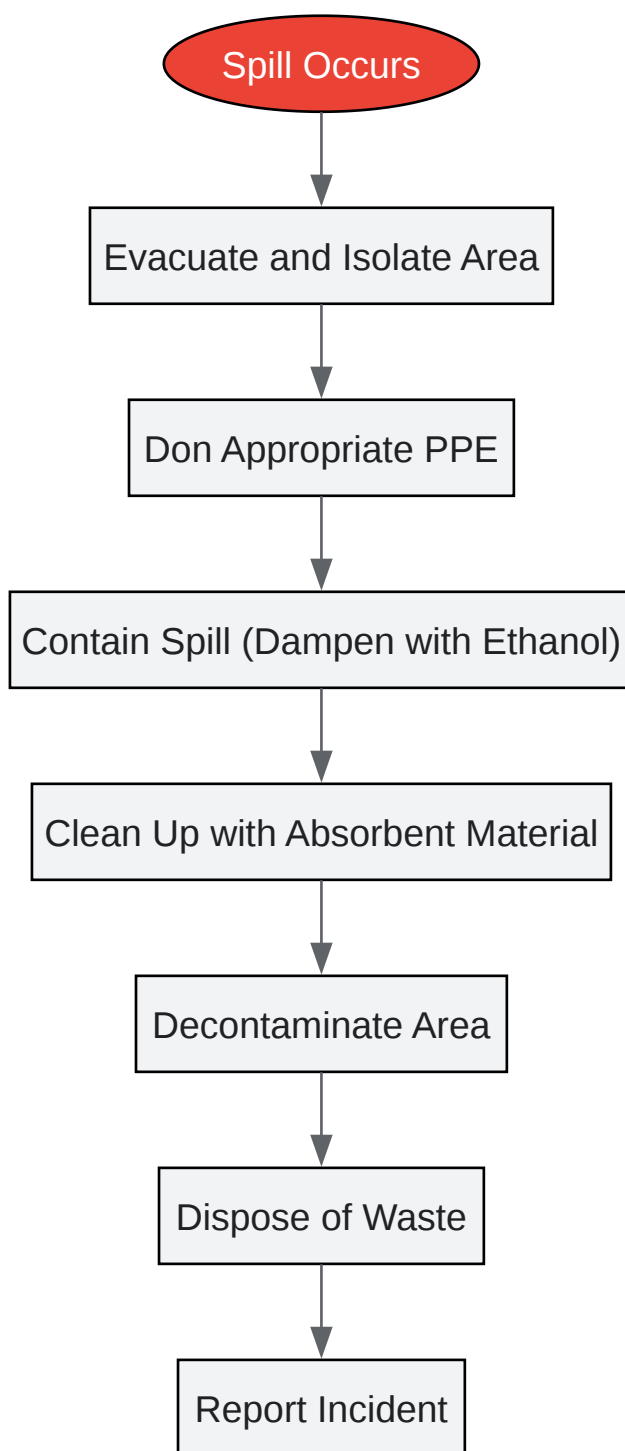
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key safety and handling workflows.

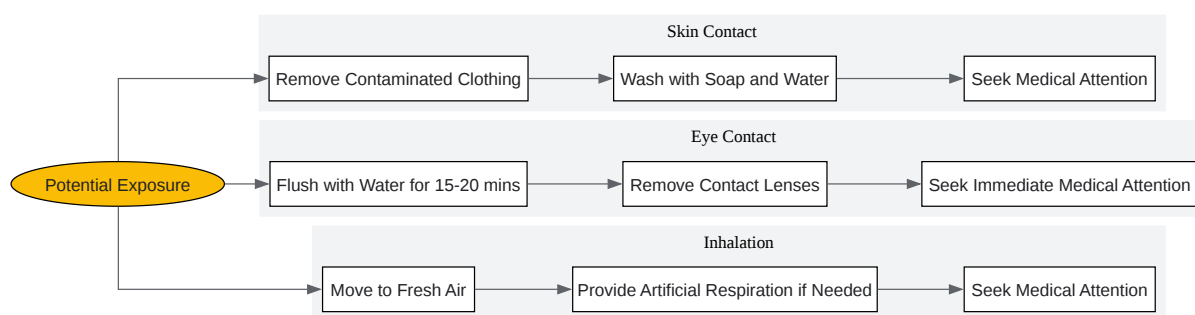


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Caption: Standard Operating Procedure for Handling **4-Bromobiphenyl**.

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Caption: Emergency Response Workflow for a **4-Bromobiphenyl** Spill.



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